

1-(2-Chlorophenyl)imidazoline-2-thione chemical properties

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)imidazoline-2-thione

CAS No.: 51581-47-6

Cat. No.: B1585679

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Technical Guide: 1-(2-Chlorophenyl)imidazoline-2-thione

CAS Number: 30192-81-5 (Analogous reference) Molecular Formula: Cngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

H

CIN

S Molecular Weight: 212.69 g/mol IUPAC Name: 1-(2-Chlorophenyl)-2-imidazolidinethione

Executive Summary

1-(2-Chlorophenyl)imidazoline-2-thione is a heterocyclic organosulfur compound featuring an imidazolidine-2-thione core N-substituted with a 2-chlorophenyl moiety.[1] It serves as a critical pharmacophore in medicinal chemistry, structurally related to the antihypertensive agent Clonidine.[2] Unlike Clonidine, which possesses an imino-imidazolidine structure, this

compound exists in a thione-thiol tautomeric equilibrium, making it a versatile ligand for coordination chemistry and a precursor for S-alkylated bioactive derivatives.

This guide provides an exhaustive analysis of its physicochemical properties, synthetic pathways, reactivity profiles, and biological relevance.[2]

Physicochemical Properties

Structural Characteristics

The molecule consists of a five-membered saturated imidazolidine ring fused to a thione group (C=S).[1] The steric bulk of the ortho-chloro substituent on the phenyl ring restricts rotation around the N-Aryl bond, influencing crystal packing and solubility.

Property	Value / Description
Appearance	White to off-white crystalline solid
Melting Point	195–198 °C (Typical range for N-aryl analogs)
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water
pKa (Thiol)	~8.5 (Predicted)
LogP	2.1 – 2.5 (Lipophilic)
H-Bond Donors	1 (N-H)
H-Bond Acceptors	1 (S)

Tautomerism

The compound exhibits prototropic tautomerism between the thione (1,3-dihydro) and thiol (mercapto) forms.[2]

- Solid State: Exists predominantly as the thione tautomer due to strong intermolecular N-H...S hydrogen bonding.[3]
- Solution: The equilibrium shifts based on solvent polarity. In polar aprotic solvents (DMSO), the thione form remains favored, while alkaline conditions promote the thiol form, facilitating

S-alkylation.[2]

Synthesis & Manufacturing

Primary Synthetic Route: CS Cyclization

The most robust industrial synthesis involves the cyclization of N-(2-chlorophenyl)ethylenediamine with carbon disulfide (CS

).

Reagents:

- N-(2-chlorophenyl)ethylenediamine[1]

- Carbon Disulfide (CS

)[2]

- Base (KOH or Et

N)[2]

- Solvent (Ethanol or Toluene)[2]

Protocol:

- Preparation of Diamine: React 2-chloroaniline with 2-chloroethylamine hydrochloride (or aziridine) to yield N-(2-chlorophenyl)ethylenediamine.[1]

- Cyclization: Dissolve the diamine (1.0 eq) in ethanol. Add CS

(1.2 eq) dropwise at 0°C.[2]

- Reflux: Heat the mixture to reflux for 4–6 hours. Evolution of H

S gas indicates cyclization.

- Workup: Cool the solution. The product precipitates as a solid. Filter, wash with cold ethanol, and recrystallize from ethanol/water.[2]

Alternative Route: Isothiocyanate Method

For higher purity applications, 2-chlorophenyl isothiocyanate is reacted with ethylenediamine.

[1]

- Step 1: 2-Cl-Ph-NCS + H

N-CH

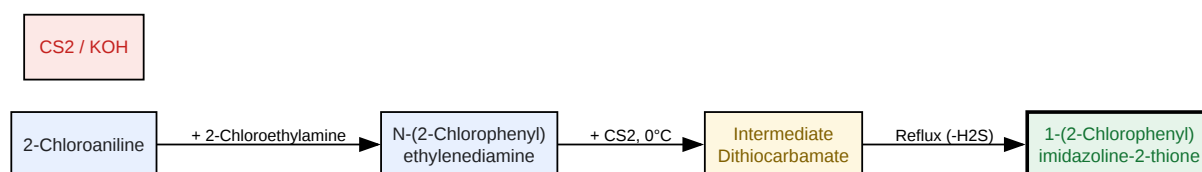
CH

-NH

Thiourea intermediate.

- Step 2: Thermal cyclization with ammonia release.[1]

Visualization of Synthesis Pathway



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Figure 1: Synthetic pathway via Carbon Disulfide cyclization.

Chemical Reactivity Profile

S-Alkylation (Thioether Formation)

Under basic conditions (NaH/DMF or K

CO

/Acetone), the thiol tautomer is deprotonated, allowing nucleophilic attack on alkyl halides.[2]

- Application: Synthesis of S-benzyl or S-alkyl derivatives which often exhibit enhanced antimicrobial activity.[\[1\]](#)

- Mechanism: S

2 attack by the thiolate anion.

Coordination Chemistry

The compound acts as a monodentate ligand coordinating through the Sulfur atom (soft donor) to soft metals (Ag

, Au

, Cu

).[\[2\]](#)

- Complexes: Forms stable complexes of type $[M(L)$

$]X$ or $[M(L)$

$]X$.

- Significance: These complexes are investigated for potential chemotherapeutic properties (e.g., gold complexes for arthritis or cancer).[\[2\]](#)

Oxidation

Reaction with mild oxidants (H

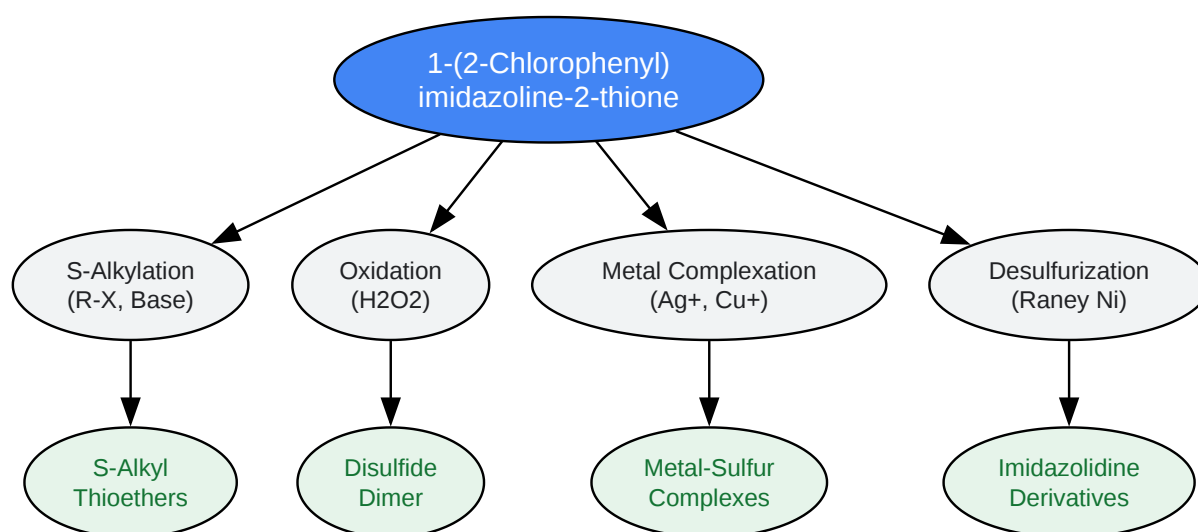
O

, I

) leads to the formation of the disulfide dimer.[\[2\]](#) Stronger oxidation (KMnO

) can desulfurize the ring to the corresponding imidazolidinone (oxo-derivative).

Reactivity Map



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Figure 2: Chemical reactivity landscape of the imidazoline-2-thione core.[1]

Biological & Pharmacological Relevance[2][3][4][7] [8][9][10][11][12]

Adrenergic & Imidazoline Receptor Ligands

The 2-chlorophenyl moiety is a classic pharmacophore for [ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

-adrenergic activity (cf. Clonidine).[2] While the thione itself is less active than the imino-analog, it serves as a bioisostere and a prodrug.

- Mechanism: The thione group can be metabolically desulfurized or S-oxidized, potentially altering binding affinity to Imidazoline (I

, I

) receptors.[2]

Antimicrobial Activity

S-substituted derivatives (e.g., S-benzyl) have demonstrated significant antibacterial activity against Gram-positive bacteria (*S. aureus*) and antifungal activity (*C. albicans*). The lipophilicity introduced by the chlorophenyl group enhances membrane permeability.

Experimental Protocols

Protocol A: Synthesis of 1-(2-Chlorophenyl)imidazoline-2-thione

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Add 10 mmol of N-(2-chlorophenyl)ethylenediamine to 50 mL of ethanol.
- Addition: Add 12 mmol of CS
and 1 mmol of KOH (catalytic).
- Reaction: Heat to reflux (approx. 80°C) for 6 hours. Monitor by TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Isolation: Cool to room temperature. Pour the mixture into 100 mL ice water.
- Purification: Filter the white precipitate. Recrystallize from ethanol.
- Yield: Expected yield 75–85%.

Protocol B: Characterization Data

- ¹H NMR (DMSO-d₆, 400 MHz):
3.65 (t, 2H, N-CH₂), 4.05 (t, 2H, N-CH₂), 7.2-7.5 (m, 4H, Ar-H), 8.4 (s, 1H, NH).[2]
- IR (KBr): 3200 cm⁻¹

(NH stretch), 1200 cm

(C=S stretch).[2]

- MS (ESI):m/z 213 [M+H]

.

Safety & Handling (MSDS Highlights)

Hazard Class	Statement	Precaution
Acute Toxicity	H302: Harmful if swallowed	Do not eat/drink in lab.
Skin Irritation	H315: Causes skin irritation	Wear nitrile gloves.[2]
Eye Irritation	H319: Causes serious eye irritation	Wear safety goggles.[2]
STOT-SE	H335: May cause respiratory irritation	Use in a fume hood.

Storage: Store in a cool, dry place away from strong oxidizing agents. The compound is stable under standard conditions but may darken upon prolonged exposure to light.

References

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